

# Application Note: Quantification of Voxtalisib in Plasma by LC-MS/MS

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### **Abstract**

This application note describes a robust and sensitive liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantification of **Voxtalisib** in plasma. **Voxtalisib** is a dual inhibitor of phosphoinositide 3-kinase (PI3K) and the mechanistic target of rapamycin (mTOR), currently under investigation for the treatment of various cancers.[1][2] The method utilizes a simple protein precipitation for sample preparation and offers high sensitivity with a lower limit of quantification of 1 ng/mL. This method is suitable for pharmacokinetic studies and therapeutic drug monitoring.

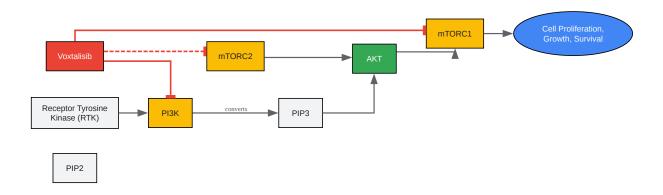
## Introduction

Voxtalisib (also known as XL765 or SAR245409) is a potent small molecule inhibitor targeting the PI3K/mTOR signaling pathway, which is frequently dysregulated in human cancers.[3][4] The PI3K/AKT/mTOR pathway plays a crucial role in cell proliferation, growth, and survival.[4] [5] By inhibiting both PI3K and mTOR, Voxtalisib effectively blocks this signaling cascade, leading to anticancer effects.[3] Accurate and reliable quantification of Voxtalisib in biological matrices is essential for pharmacokinetic assessments and to ensure optimal dosing in clinical trials.[6] This document provides a detailed protocol for the analysis of Voxtalisib in plasma using a UPLC-MS/MS system.[7][8]

## **Signaling Pathway**



**Voxtalisib** exerts its therapeutic effect by inhibiting the PI3K/AKT/mTOR signaling pathway. The diagram below illustrates the key components of this pathway and the points of inhibition by **Voxtalisib**.



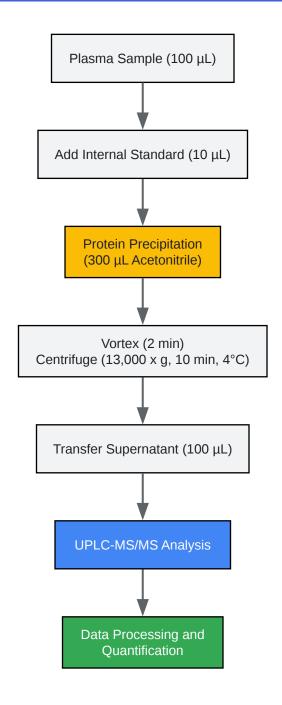
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Caption: PI3K/mTOR signaling pathway and **Voxtalisib**'s points of inhibition.

# **Experimental Workflow**

The analytical workflow for the quantification of **Voxtalisib** in plasma is outlined below.





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## Methodological & Application





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